

# Analytical Standards for 5'''-O-Feruloyl Complanatoside B: Application Notes and Protocols

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## Compound of Interest

Compound Name: 5'''-O-Feruloyl complanatoside B

Cat. No.: B15590165

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed methodologies for the characterization and quantification of **5'''-O-Feruloyl complanatoside B**, a flavonoid glycoside isolated from the seeds of *Astragalus complanatus*. The protocols outlined below are essential for quality control, pharmacokinetic studies, and various research applications.

## Compound Information

| Parameter            | Value                                                                 |
|----------------------|-----------------------------------------------------------------------|
| Compound Name        | 5'''-O-Feruloyl complanatoside B                                      |
| CAS Number           | 142473-98-1                                                           |
| Molecular Formula    | C <sub>43</sub> H <sub>48</sub> O <sub>23</sub>                       |
| Molecular Weight     | 924.82 g/mol                                                          |
| Source               | Seeds of Astragalus complanatus (Astragali Semen)[1][2]               |
| Purity               | ≥98% (as per typical commercial standards)[3]                         |
| Physical Description | Powder[3]                                                             |
| Solubility           | Soluble in DMSO, Pyridine, Methanol, Ethanol[3][4]                    |
| Storage              | Store protected from air and light, refrigerated or frozen (2-8°C)[3] |

## Analytical Methodologies

### High-Performance Liquid Chromatography (HPLC) for Purity Assessment and Quantification

A validated HPLC-UV method is crucial for determining the purity of the analytical standard and for its quantification in various matrices. While a specific validated method for **5'''-O-Feruloyl complanatoside B** is not readily available in the public domain, a method for a structurally related compound, complanatuside, from the same plant source provides a strong basis for protocol development.

#### 2.1.1. Experimental Protocol: HPLC-UV

**Objective:** To determine the purity of a **5'''-O-Feruloyl complanatoside B** standard and quantify it in a sample matrix.

**Instrumentation:**

- HPLC system with a UV detector
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (0.45 µm)

Reagents:

- **5'''-O-Feruloyl complanatoside B** reference standard (≥98% purity)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid or Phosphoric acid (analytical grade)
- Methanol (HPLC grade) for sample preparation

Chromatographic Conditions (Adapted from similar compound analysis):

| Parameter            | Recommended Conditions                                                          |
|----------------------|---------------------------------------------------------------------------------|
| Column               | C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm)                            |
| Mobile Phase A       | Water with 0.1% Formic Acid                                                     |
| Mobile Phase B       | Acetonitrile with 0.1% Formic Acid                                              |
| Gradient             | 0-5 min, 15-45% B; 5-15 min, 45-65% B; 15-17 min, 65-95% B; 17-20 min, 95-15% B |
| Flow Rate            | 1.0 mL/min                                                                      |
| Column Temperature   | 30°C                                                                            |
| Detection Wavelength | 256 nm                                                                          |
| Injection Volume     | 10 µL                                                                           |

#### Procedure:

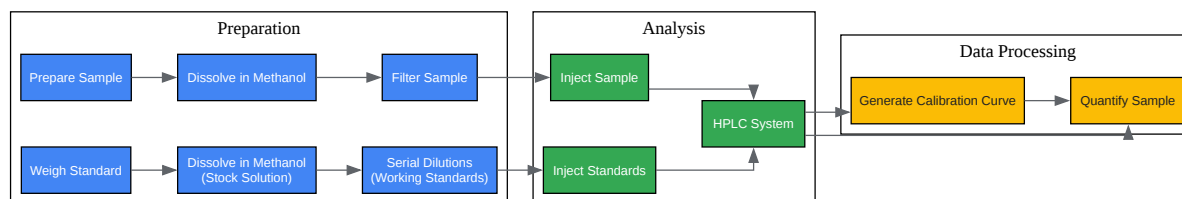
- **Standard Solution Preparation:** Accurately weigh a known amount of **5'''-O-Feruloyl complanatoside B** reference standard and dissolve it in methanol to prepare a stock solution of 1 mg/mL. Prepare a series of working standard solutions by serial dilution of the stock solution to create a calibration curve (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
- **Sample Preparation:** Dissolve the sample containing **5'''-O-Feruloyl complanatoside B** in methanol to an expected concentration within the calibration range. Filter the solution through a 0.45 µm syringe filter before injection.
- **Analysis:** Inject the standard solutions and sample solutions into the HPLC system.
- **Quantification:** Construct a calibration curve by plotting the peak area against the concentration of the standard solutions. Determine the concentration of **5'''-O-Feruloyl complanatoside B** in the sample by interpolating its peak area on the calibration curve.

#### 2.1.2. Method Validation Parameters (Based on related compound analysis)

A comprehensive validation of the HPLC method should be performed to ensure its accuracy and reliability. Key validation parameters include:

| Parameter                     | Typical Acceptance Criteria      |
|-------------------------------|----------------------------------|
| Linearity ( $r^2$ )           | > 0.999                          |
| Precision (RSD%)              | Intra-day and Inter-day RSD < 2% |
| Accuracy (Recovery %)         | 95-105%                          |
| Limit of Detection (LOD)      | Signal-to-noise ratio of 3:1     |
| Limit of Quantification (LOQ) | Signal-to-noise ratio of 10:1    |

#### Workflow for HPLC Analysis of **5'''-O-Feruloyl complanatoside B**



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Caption: Workflow for the quantification of **5'''-O-Feruloyl complanatoside B** using HPLC.

## Ultra-Performance Liquid Chromatography-Mass Spectrometry (UPLC-MS/MS) for High-Sensitivity Quantification

For applications requiring higher sensitivity and selectivity, such as pharmacokinetic studies, a UPLC-MS/MS method is recommended. The following protocol is adapted from a validated method for the simultaneous determination of complanatoside A and complanatoside B in rat plasma.[5]

### 2.2.1. Experimental Protocol: UPLC-MS/MS

Objective: To achieve highly sensitive and selective quantification of **5'''-O-Feruloyl complanatoside B** in biological matrices.

Instrumentation:

- UPLC system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Solid-phase extraction (SPE) manifold and cartridges for sample clean-up.

Reagents:

- **5'''-O-Feruloyl complanatoside B** reference standard
- Internal Standard (IS), e.g., Rutin
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- Methanol (LC-MS grade)

UPLC Conditions:

| Parameter          | Recommended Conditions                                |
|--------------------|-------------------------------------------------------|
| Column             | Acquity UPLC BEH C18 (e.g., 2.1 x 50 mm, 1.7 $\mu$ m) |
| Mobile Phase A     | Water with 0.1% Formic Acid                           |
| Mobile Phase B     | Acetonitrile with 0.1% Formic Acid                    |
| Gradient           | Optimized for separation from matrix components       |
| Flow Rate          | 0.25 - 0.4 mL/min                                     |
| Column Temperature | 30 - 40°C                                             |
| Injection Volume   | 1 - 5 $\mu$ L                                         |

Mass Spectrometry Conditions (Triple Quadrupole):

| Parameter               | Recommended Settings                                                                 |
|-------------------------|--------------------------------------------------------------------------------------|
| Ionization Mode         | Electrospray Ionization (ESI), Positive or Negative                                  |
| Scan Type               | Multiple Reaction Monitoring (MRM)                                                   |
| Capillary Voltage       | ~3.0 kV                                                                              |
| Cone Voltage            | Optimized for the specific compound                                                  |
| Source Temperature      | ~120°C                                                                               |
| Desolvation Temperature | ~500°C                                                                               |
| Gas Flows               | Optimized for the instrument                                                         |
| MRM Transitions         | To be determined by infusing a standard solution of 5'''-O-Feruloyl complanatoside B |

#### Procedure:

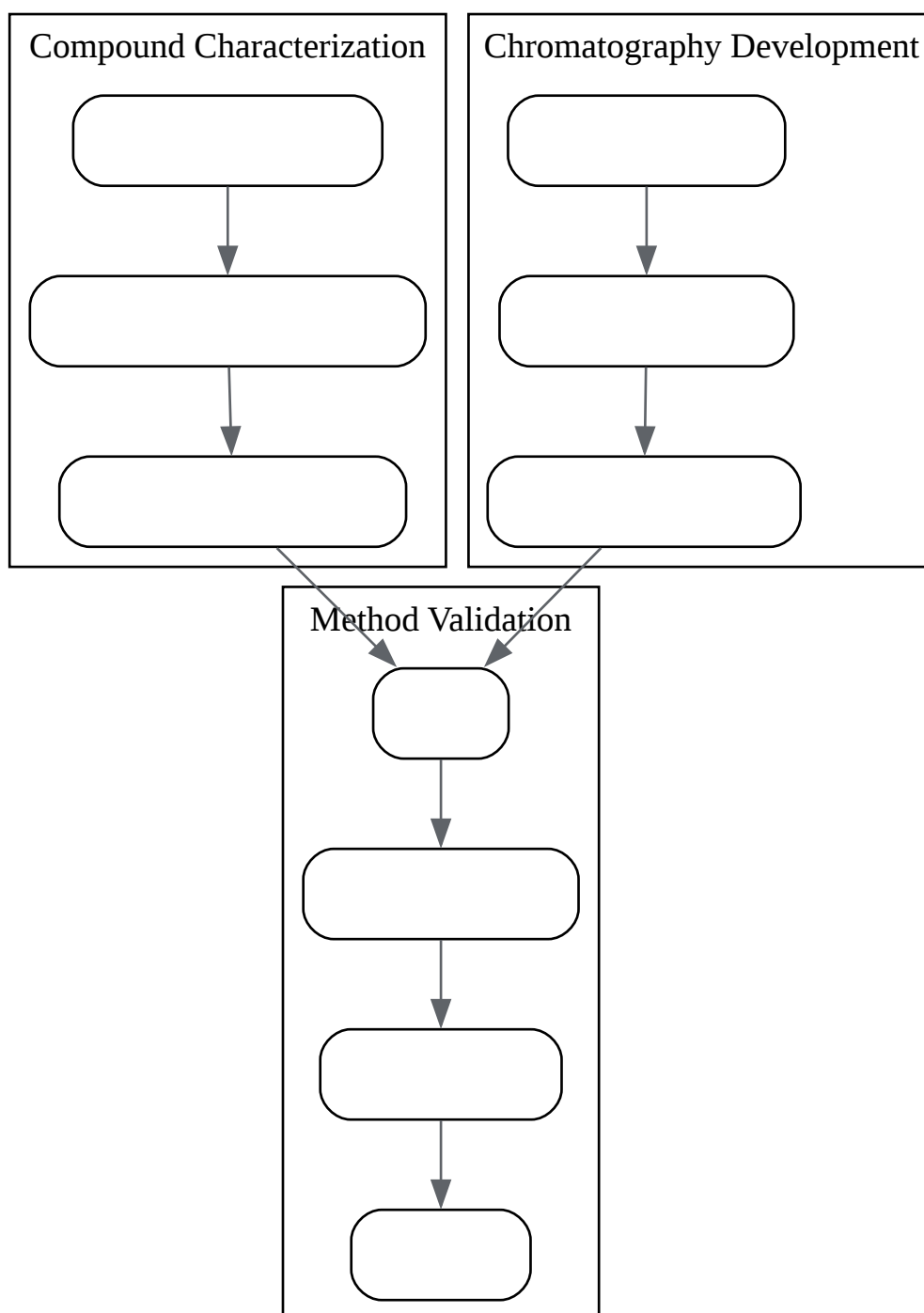
- Sample Pre-treatment (e.g., Plasma):
  - Spike plasma samples with the internal standard.
  - Perform protein precipitation with acetonitrile or methanol.
  - Alternatively, use solid-phase extraction (SPE) for cleaner samples.
- Analysis: Inject the processed samples into the UPLC-MS/MS system.
- Quantification: Monitor the specific MRM transitions for **5'''-O-Feruloyl complanatoside B** and the internal standard. The ratio of the peak area of the analyte to the internal standard is used for quantification against a calibration curve prepared in the same biological matrix.

#### 2.2.2. Pharmacokinetic Data for a Related Compound (Complanatoside B in Rat Plasma)

The following table presents pharmacokinetic parameters for complanatoside B after oral administration of Astragali Complanati Semen extract to rats, which can serve as a reference for designing studies with **5'''-O-Feruloyl complanatoside B**.[\[5\]](#)

| Parameter                                                      | Raw Extract Group | Salt-Processed Extract Group         |
|----------------------------------------------------------------|-------------------|--------------------------------------|
| $C_{\max}$ ( $\mu\text{g}\cdot\text{L}^{-1}$ )                 | Not specified     | Increased significantly ( $P<0.05$ ) |
| $AUC_{0-12h}$ ( $\mu\text{g}\cdot\text{h}\cdot\text{L}^{-1}$ ) | Not specified     | Increased significantly ( $P<0.05$ ) |
| $MRT_{0-12h}$ (h)                                              | $3.34 \pm 0.44$   | $1.81 \pm 0.36$ ( $P<0.05$ )         |

Logical Flow for UPLC-MS/MS Method Development



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Caption: Key stages in the development of a UPLC-MS/MS analytical method.

## Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation

NMR spectroscopy is the primary technique for the structural confirmation of **5'''-O-Feruloyl complanatoside B**. A Certificate of Analysis for this compound confirms its identity is consistent with its structure based on  $^1\text{H}$ -NMR.[3] While detailed experimental spectra for this specific compound are not widely published, a predicted  $^1\text{H}$ -NMR spectrum is available.

### 2.3.1. Experimental Protocol: $^1\text{H}$ and $^{13}\text{C}$ NMR

Objective: To confirm the chemical structure of **5'''-O-Feruloyl complanatoside B**.

Instrumentation:

- High-resolution NMR spectrometer (e.g., 400 MHz or higher)
- NMR tubes

Reagents:

- **5'''-O-Feruloyl complanatoside B** standard
- Deuterated solvent (e.g., DMSO- $d_6$ , Methanol- $d_4$ )

Procedure:

- Sample Preparation: Dissolve an appropriate amount of the standard (typically 1-5 mg) in approximately 0.6 mL of a suitable deuterated solvent in an NMR tube.
- Data Acquisition:
  - Acquire a  $^1\text{H}$  NMR spectrum. Typical parameters include a sufficient number of scans to achieve a good signal-to-noise ratio, a spectral width covering the expected chemical shift range, and a relaxation delay of 1-2 seconds.
  - Acquire a  $^{13}\text{C}$  NMR spectrum. This will require a longer acquisition time.

- Perform 2D NMR experiments (e.g., COSY, HSQC, HMBC) as needed for complete structural assignment.
- Data Analysis: Process the spectra (Fourier transformation, phase correction, baseline correction). Compare the obtained chemical shifts and coupling constants with published data for similar flavonoid glycosides or with predicted spectra to confirm the structure.

### 2.3.2. Expected $^1\text{H}$ -NMR Spectral Features (General)

Based on the structure of **5'''-O-Feruloyl complanatoside B** and data for related compounds, the  $^1\text{H}$ -NMR spectrum is expected to show characteristic signals for:

- Aromatic protons of the flavonoid backbone and the feruloyl group.
- Vinylic protons of the feruloyl group.
- Anomeric protons of the sugar moieties, typically in the range of 4.5-5.5 ppm.
- Other sugar protons in the region of 3.0-4.5 ppm.
- Methoxy group protons from the feruloyl moiety.

## Conclusion

The analytical methods described provide a comprehensive framework for the quality control and research applications of **5'''-O-Feruloyl complanatoside B**. The HPLC-UV method is suitable for routine purity checks and quantification, while the UPLC-MS/MS method offers the high sensitivity required for trace-level analysis in complex matrices. NMR spectroscopy remains the definitive tool for structural confirmation. The successful implementation of these protocols will ensure the reliability and accuracy of experimental results in drug development and related scientific research.

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## References

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